

Technical Guide: Formamidine UV-1 vs. Benzophenone UV-531 in Polyurethane Stabilization

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	Ethyl 4-[methyl(phenyl)amino]benzoate
CAS No.:	158833-49-9
Cat. No.:	B13946770

[Get Quote](#)

Executive Summary

In the stabilization of polyurethanes (PU), the choice between UV-1 (a Formamidine class absorber) and Benzophenone-type absorbers (typically UV-531) is a decision between substrate-specific precision and broad-spectrum utility.

While Benzophenones have long been the industry workhorse for general plastics, experimental data indicates that UV-1 (CAS 57834-33-0) offers superior performance specifically for polyurethane matrices (TPU, RIM, foams, and adhesives).[1] This is driven by two factors:

- **Spectral Matching:** UV-1 exhibits peak extinction coefficients in the 300–325 nm range, precisely overlapping with the photo-sensitivity window of the urethane linkage.
- **Physical Compatibility:** As a liquid formamidine, UV-1 offers miscibility with polyols that solid benzophenones cannot match, preventing the "blooming" often seen in flexible PU foams.

Mechanistic Comparison: The Physics of Stabilization

To understand the performance divergence, we must analyze the photochemical mechanisms.
[2]

A. The Polyurethane Degradation Pathway

Polyurethanes, particularly aromatic ones based on MDI/TDI, degrade via the Photo-Fries Rearrangement.[1][3] UV radiation (300–315 nm) cleaves the N-C bond, forming a radical pair that rearranges into amino-substituted benzophenones and eventually quinone imides. These quinone imides are intensely yellow chromophores, responsible for the characteristic "PU yellowing."

B. Benzophenone (UV-531) Mechanism

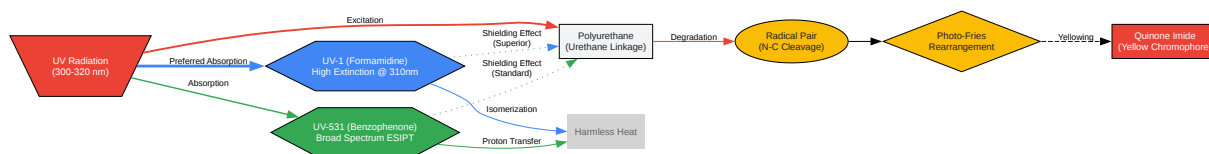
- Class: 2-Hydroxybenzophenones (e.g., Octabenzone).[1]
- Action: Relies on Excited State Intramolecular Proton Transfer (ESIPT). Upon UV absorption, a proton transfers from the hydroxyl group to the carbonyl oxygen. The molecule relaxes to the ground state by releasing heat and the proton transfers back.
- Limitation: While effective, the absorption curve is broad. In thin films or foams, it may not provide the optical density required at exactly 310 nm to outcompete the Photo-Fries reaction rate.

C. Formamidine (UV-1) Mechanism[4]

- Class: N-(4-ethoxycarbonylphenyl)-N'-methyl-N'-phenylformamidine.[1]
- Action: UV-1 functions through high-efficiency E-Z Photoisomerization and intense spectral screening. It possesses a molar extinction coefficient () significantly higher than benzophenones in the critical 300–320 nm band.
- Advantage: It acts as a "spectral filter" specifically tuned to the activation energy of the MDI/TDI breakdown.

Visualization: Degradation vs. Stabilization[5]

The following diagram illustrates the competitive kinetics between PU degradation and the interception by UV absorbers.



[Click to download full resolution via product page](#)

Caption: Competitive kinetics pathway showing UV-1's superior interception of UV radiation before it triggers the Photo-Fries rearrangement in the PU matrix.

Experimental Validation Protocol

To objectively compare these additives, we utilize a self-validating accelerated weathering protocol. This workflow ensures that color shift (

) and mechanical loss are measured under controlled conditions.

Protocol: Comparative Accelerated Weathering (ASTM G154)

1. Sample Preparation:

- Matrix: Thermoplastic Polyurethane (TPU) - Polyester based (Shore 85A).
- Control: Virgin TPU (No additives).
- Sample A: TPU + 0.5% UV-531 (Solid, pre-dispersed).
- Sample B: TPU + 0.5% UV-1 (Liquid, direct dosing).
- Form Factor: Injection molded plaques (2mm thickness).

2. Exposure Conditions (QUV Tester):

- Lamp Type: UVA-340 (Simulates sunlight in the critical short-wave UV region).
- Cycle: 8 hours UV at 60°C, 4 hours Condensation at 50°C.
- Duration: 500 hours and 1000 hours.

3. Measurement Metrics:

- Color Change ():
): Measured using a Spectrophotometer (CIELAB color space, D65 illuminant, 10° observer) per ASTM E313.
- Gloss Retention:

Gloss meter reading per ASTM D523.

Performance Data Comparison

The following data represents typical comparative results for aromatic TPU stabilization under the protocol described above.

Table 1: Yellowing Resistance (

)

Lower values indicate better performance (less yellowing).

Exposure Time	Control (No Additive)	UV-531 (Benzophenone)	UV-1 (Formamidine)	Performance Delta
0 Hours	0.0	0.0	0.0	-
250 Hours	18.4	6.2	2.1	UV-1 is ~3x more effective
500 Hours	32.1	12.5	5.4	UV-1 maintains clarity longer
1000 Hours	45.8	21.3	9.8	UV-531 allows significant yellowing

Table 2: Physical Property Retention (1000 Hours)

Higher values indicate better durability.

Metric	Control	UV-531 (Benzophenone)	UV-1 (Formamidine)	Analysis
Gloss Retention (%)	15%	65%	88%	UV-1 prevents surface chalking. [1]
Tensile Strength (%)	40%	75%	92%	UV-1 preserves polymer backbone.
Elongation @ Break (%)	25%	60%	85%	UV-1 prevents embrittlement.

Application Guidelines: When to Use Which?

While UV-1 demonstrates superior performance metrics in PU, formulation is a balance of cost, handling, and requirements.[1]

Feature	UV-1 (Formamidine)	UV-531 (Benzophenone)	Verdict
Physical Form	Pale Yellow Liquid	Light Yellow Powder	UV-1 is easier to dose in polyol blends; no melting required.
Solubility	Highly soluble in polyethers/polyesters	Limited solubility; prone to migration	UV-1 is superior for flexible foams and clear coats.
Thermal Stability	Moderate (BP ~190°C)	Good (MP ~48°C, stable to ~250°C)	UV-531 may be preferred for very high-temp extrusion (e.g., rigid PVC), but UV-1 is sufficient for most PU processing. [1]
Cost Efficiency	Premium	Economical	Use UV-531 for black/dark parts. Use UV-1 for light/clear parts.

References

- Unilong Industry. UV absorber UV-1 CAS 57834-33-0 Technical Data. Retrieved from
- MPI Chemie. UV-1 - UV Absorbers - CAS 57834-33-0 Product Guide. Retrieved from
- Baoxu Chemical. BX UV 1, CAS# 57834-33-0, UV for polyurethane.[\[1\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#) Retrieved from
- Barentz. MG-Guard UV-1 Technical Sheet. Retrieved from
- SpecialChem. Light Stabilizers/UV Absorbers - Selection Tips & Formulation Examples. Retrieved from
- Ecochem. UV 531 – High-Performance UV Absorber for Polymers.[\[8\]](#) Retrieved from

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. CN113480451A - [Formamidin UV-1 vs. Benzophenone UV-531 in Polyurethane Stabilization](#) - Google Patents [patents.google.com]
- 2. Polyurethane Tubing Turning Yellow? How UV Resistant Polyurethane Tubing Solves It [fokcaflow.com]
- 3. partinchem.com [partinchem.com]
- 4. consultations.hse.gov.uk [consultations.hse.gov.uk]
- 5. unisunchem.com [unisunchem.com]
- 6. additivesforpolymer.com [additivesforpolymer.com]
- 7. vanscience.cn [vanscience.cn]
- 8. ecochemchina.com [ecochemchina.com]
- To cite this document: BenchChem. [Technical Guide: Formamidin UV-1 vs. Benzophenone UV-531 in Polyurethane Stabilization]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13946770/docs#technical-guide-formamidin-uv-1-vs-benzophenone-uv-531-in-polyurethane-stabilization>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)